

An In-depth Technical Guide to the Thermochemistry of Calcium Azide

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Compound of Interest

Compound Name: Calcium azide

CAS No.: 19465-88-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemistry of **calcium azide**, $\text{Ca}(\text{N}_3)_2$, a compound of significant interest in the field of energetic materials. This document details its thermodynamic properties, synthesis, thermal decomposition, and the experimental protocols for their determination, alongside essential safety information.

Core Thermochemical Data

Calcium azide is a colorless crystalline solid that is highly sensitive to impact and heat, underscoring the need for careful handling.^[1] Its fundamental thermochemical and physical properties are summarized below.

Table 1: Key Physical and Thermochemical Properties of **Calcium Azide**

Property	Value	Reference(s)
Chemical Formula	$\text{Ca}(\text{N}_3)_2$	[2][3]
Molar Mass	124.12 g/mol	[1][3]
Appearance	Colorless crystals	[1]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+14.2 kJ/mol	[1]
Melting Point	100 °C (decomposes)	[1]
Decomposition Onset Temperature	~100 - 150 °C	[4]
Solubility in Water	38.1 g/100 mL (0 °C)	[1]
Solubility in other solvents	Slightly soluble in ethanol; insoluble in ether and acetone.	[1]

Synthesis of Calcium Azide

The synthesis of **calcium azide** can be achieved through several methods, primarily involving the reaction of a calcium salt with a source of the azide ion. Two common laboratory-scale methods are detailed below.

Metathesis Reaction

A straightforward synthesis involves the metathesis reaction between a soluble calcium salt, such as calcium chloride (CaCl_2), and sodium azide (NaN_3) in an aqueous solution.

Experimental Workflow: Metathesis Synthesis of **Calcium Azide**



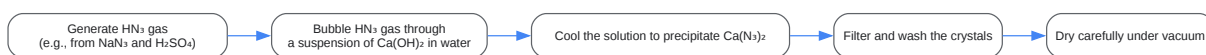
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Caption: Workflow for the metathesis synthesis of **calcium azide**.

Reaction with Hydrazoic Acid

Calcium azide can also be synthesized by the reaction of calcium hydroxide with hydrazoic acid (HN_3).^[1] This method requires the in-situ generation of the volatile and highly toxic hydrazoic acid.

Experimental Workflow: Synthesis via Hydrazoic Acid



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Caption: Workflow for the synthesis of **calcium azide** using hydrazoic acid.

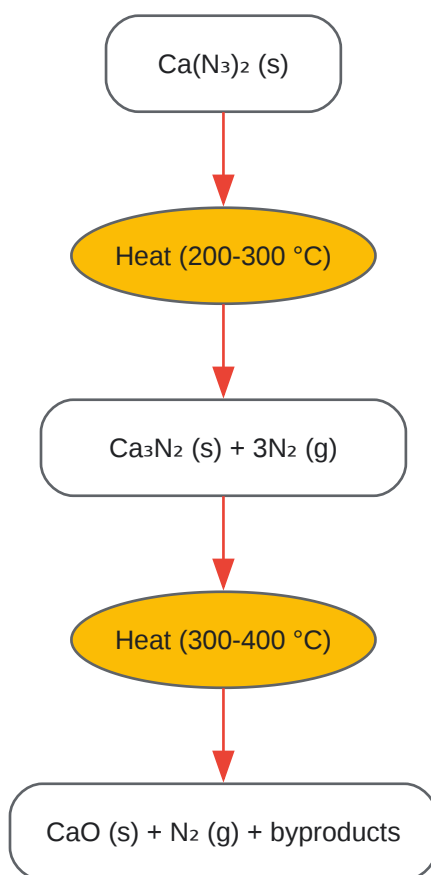
Thermal Decomposition of Calcium Azide

The thermal decomposition of **calcium azide** is a critical aspect of its thermochemistry, defining its behavior as an energetic material. The decomposition process is exothermic and results in the formation of calcium nitride (Ca_3N_2) and nitrogen gas under controlled conditions.^{[3][4]}

Table 2: Thermal Decomposition Data for **Calcium Azide**

Parameter	Value	Reference(s)
Decomposition Onset Temperature	~100 - 150 °C	[4]
Primary Decomposition Products (200-300 °C)	Calcium nitride (Ca_3N_2) + Nitrogen (N_2)	[3]
Secondary Decomposition Products (300-400 °C)	Calcium oxide (CaO) + N_2 + other byproducts	[3]
Activation Energy (E_a)	75 - 88 kJ/mol	[4]

Logical Relationship: Thermal Decomposition Pathway



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Caption: Thermal decomposition pathway of **calcium azide**.

Experimental Protocols

Detailed experimental procedures are crucial for the safe and accurate determination of the thermochemical properties of **calcium azide**.

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

DSC and TGA are essential techniques for studying the thermal stability and decomposition kinetics of energetic materials.[4]

Protocol for DSC-TGA Analysis of **Calcium Azide**:

- **Sample Preparation:** A small sample of finely ground **calcium azide** (typically 1-5 mg) is weighed accurately into an aluminum or gold sample pan. The use of a gold pan is recommended to avoid potential reactions with the aluminum pan at higher temperatures.
- **Instrumentation:** A simultaneous DSC-TGA instrument is used.
- **Experimental Conditions:**
 - **Heating Rate:** A controlled heating rate, typically in the range of 5-20 °C/min, is applied.
 - **Temperature Range:** The sample is heated from ambient temperature to a final temperature above the complete decomposition of the material (e.g., 400 °C).
 - **Atmosphere:** The experiment is conducted under an inert atmosphere, such as nitrogen or argon, at a constant flow rate (e.g., 50 mL/min) to prevent oxidation of the sample or its decomposition products.
- **Data Analysis:**
 - The TGA curve provides information on the mass loss as a function of temperature, allowing for the identification of decomposition steps.
 - The DSC curve shows the heat flow to or from the sample, indicating whether the decomposition is exothermic or endothermic and allowing for the determination of the enthalpy of decomposition.
 - Kinetic parameters, such as the activation energy, can be calculated from the data obtained at different heating rates using methods like the Kissinger method.

Bomb Calorimetry

Bomb calorimetry is used to determine the enthalpy of combustion or decomposition of a substance. For an explosive material like **calcium azide**, this would be a measurement of the heat of decomposition.

Protocol for Bomb Calorimetry of **Calcium Azide**:

- **Sample Preparation:** A precisely weighed pellet of **calcium azide** (typically 0.5-1.0 g) is placed in the sample cup of the bomb calorimeter. A known length of ignition wire is placed in contact with the sample.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with an inert gas, such as argon, to a pressure of approximately 20-30 atm. Oxygen is not used as the decomposition of the azide provides its own oxidant.
- **Calorimeter Setup:** The bomb is placed in a dewar filled with a known mass of water. The temperature of the water is monitored with a high-precision thermometer.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the ignition wire. The temperature of the water is recorded at regular intervals before, during, and after the decomposition until a stable final temperature is reached.
- **Data Analysis:** The heat capacity of the calorimeter is determined by calibrating with a standard substance of known heat of combustion, such as benzoic acid. The heat of decomposition of **calcium azide** is then calculated from the temperature rise of the water and the heat capacity of the calorimeter, correcting for the heat of ignition from the wire.

Safety Precautions

Calcium azide is a sensitive and potentially explosive material.^[1] Strict adherence to safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, a face shield, a lab coat, and heavy-duty gloves when handling **calcium azide**.^[2]
- **Handling:** Handle with extreme care. Avoid friction, impact, and electrostatic discharge.^{[5][6]} Use non-metallic spatulas (e.g., ceramic or plastic) for transferring the solid.
- **Storage:** Store in a cool, dry, and dark place, away from heat, sparks, and open flames.^[7] Keep it in a tightly sealed, non-metallic container.
- **Incompatible Materials:** Avoid contact with heavy metals, acids, and oxidizing agents.^[7] Contact with acids can liberate highly toxic and explosive hydrazoic acid.

- Waste Disposal: Dispose of **calcium azide** and any contaminated materials as hazardous waste according to institutional and regulatory guidelines.[5] Never pour azide solutions down the drain, as they can react with lead or copper plumbing to form highly explosive metal azides.[7]

This guide provides a foundational understanding of the thermochemistry of **calcium azide**. Researchers should always consult primary literature and safety data sheets for the most detailed and up-to-date information before conducting any experimental work.

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